

1-(2-Chlorophenyl)cyclobutanecarbonitrile CAS number information

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	1-(2-Chlorophenyl)cyclobutanecarbonitrile
CAS No.:	28049-59-4
Cat. No.:	B1503410

[Get Quote](#)

An In-depth Technical Guide to 1-(2-Chlorophenyl)cyclobutanecarbonitrile

This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development and chemical synthesis. It delves into the core characteristics, synthesis, applications, and handling of **1-(2-Chlorophenyl)cyclobutanecarbonitrile**, moving beyond a simple data sheet to provide field-proven insights and mechanistic understanding.

Core Compound Identification and Physicochemical Profile

1-(2-Chlorophenyl)cyclobutanecarbonitrile is a substituted nitrile featuring a cyclobutane ring attached to a 2-chlorophenyl group at a quaternary carbon center. This unique structural arrangement, combining a strained aliphatic ring with an aromatic system, makes it a valuable intermediate in synthetic chemistry.

Its primary identifier is its CAS Number: 28049-59-4[1]. It is crucial to distinguish this from its isomer, 1-(4-chlorophenyl)cyclobutanecarbonitrile (CAS Number: 28049-61-8), as their synthetic utility and physical properties can differ[2][3].

Key Physicochemical Data

The properties of this compound are essential for its application in experimental design, influencing solvent choice, reaction temperature, and purification methods.

Property	Value	Source
CAS Number	28049-59-4	[1]
Molecular Formula	C ₁₁ H ₁₀ CIN	[1]
Molecular Weight	191.66 g/mol	[1]
Appearance	Yellow solid	[4]
Storage Temperature	Room Temperature, Sealed in Dry	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	1	[1]
Rotatable Bond Count	1	[1]
Complexity	236	[1]
LogP	3.285	[1]

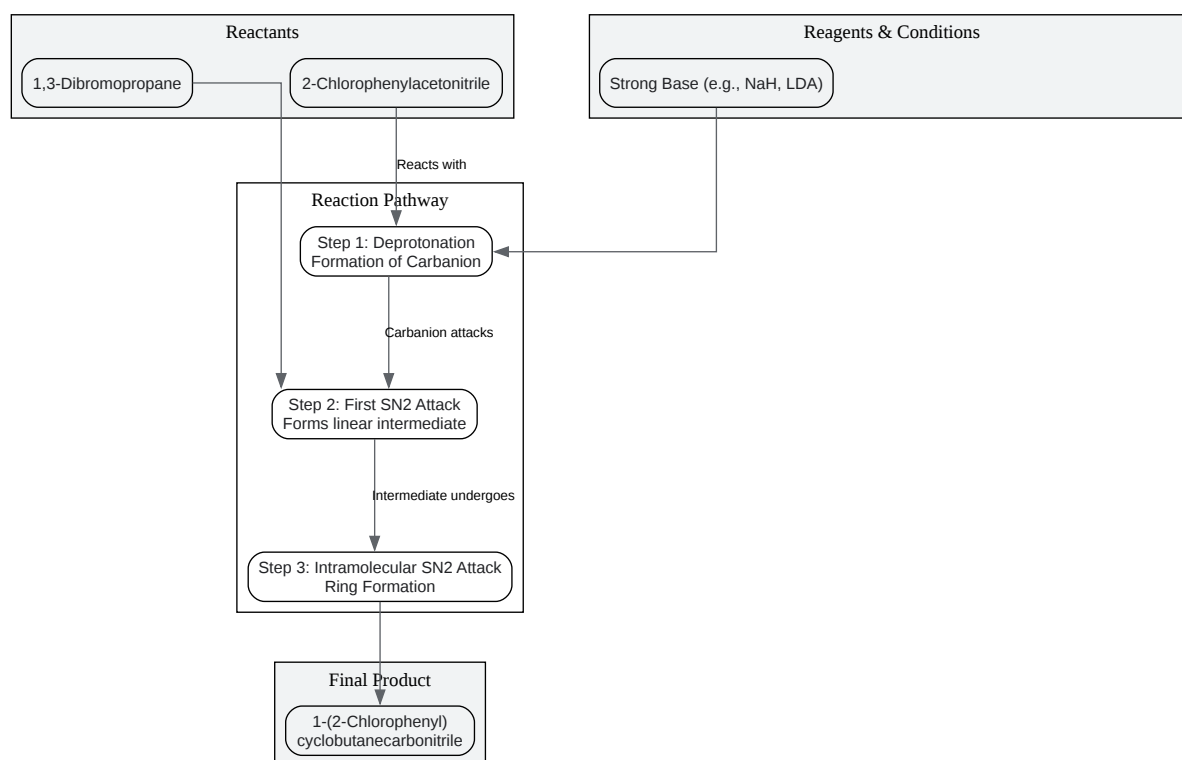
Note: Some physical data such as boiling point and density are more readily published for the 4-chloro isomer (CAS 28049-61-8) and should be used with caution as approximations for the 2-chloro isomer.[2][5][6]

Synthesis Strategy: Mechanistic Insights and Protocol

The construction of the quaternary carbon center on the cyclobutane ring is the key challenge in synthesizing this molecule. A robust and logical approach involves a nucleophilic substitution pathway utilizing a carbanion intermediate.

Proposed Synthesis Workflow: Double Alkylation

A highly effective method is the reaction of 2-chlorophenylacetonitrile with 1,3-dibromopropane in the presence of a strong, non-nucleophilic base.



[Click to download full resolution via product page](#)

Caption: Proposed synthesis workflow for **1-(2-Chlorophenyl)cyclobutanecarbonitrile**.

Causality Behind Experimental Choices

- **Choice of Base:** A strong base like Sodium Hydride (NaH) or Lithium Diisopropylamide (LDA) is required. The proton on the carbon adjacent to both the phenyl ring and the nitrile group is acidic due to the resonance stabilization of the resulting carbanion. A weaker base would not achieve complete deprotonation, leading to low yields.
- **Reactant Stoichiometry:** Using a slight excess of 1,3-dibromopropane can favor the initial alkylation, but controlling stoichiometry is key to minimizing polymerization and maximizing the intramolecular cyclization step.
- **Aprotic Solvent:** An aprotic solvent like Tetrahydrofuran (THF) or Dimethylformamide (DMF) is essential. Protic solvents (like water or alcohols) would neutralize the carbanion intermediate, halting the reaction.

Step-by-Step Experimental Protocol

- **Inert Atmosphere:** Set up a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet. Maintain a positive pressure of dry nitrogen throughout the reaction.
- **Base Suspension:** Suspend 2.2 equivalents of sodium hydride (60% dispersion in mineral oil) in anhydrous THF.
- **Carbanion Formation:** Dissolve 1.0 equivalent of 2-chlorophenylacetonitrile in anhydrous THF and add it dropwise to the NaH suspension at 0°C. Allow the mixture to stir for 30 minutes at room temperature to ensure complete formation of the anion.
- **Alkylation:** Add 1.1 equivalents of 1,3-dibromopropane dropwise to the reaction mixture at 0°C. After the addition is complete, allow the reaction to warm to room temperature and then reflux for 4-6 hours, monitoring by TLC.
- **Quenching:** After the reaction is complete, cool the flask to 0°C and carefully quench the excess NaH by the slow, dropwise addition of ethanol, followed by saturated aqueous ammonium chloride solution.

- **Extraction & Purification:** Transfer the mixture to a separatory funnel and extract with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel.

Applications in Pharmaceutical & Chemical Development

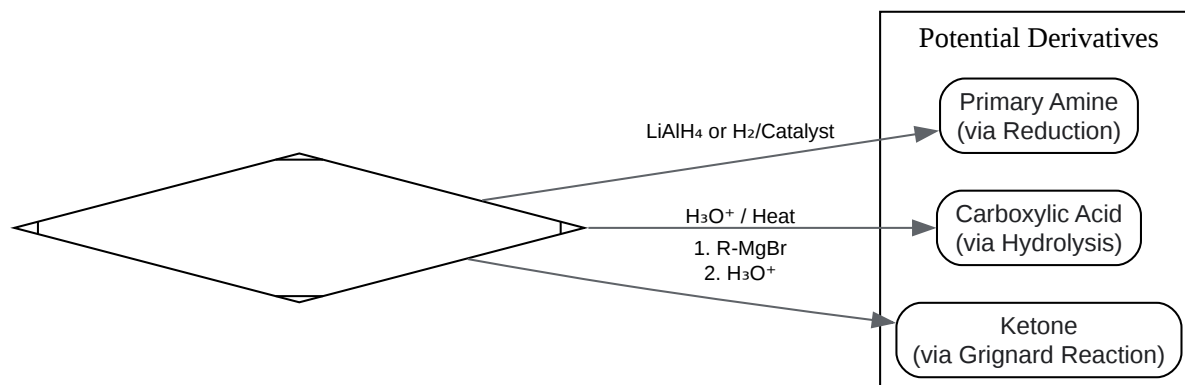
The true value of **1-(2-Chlorophenyl)cyclobutanecarbonitrile** lies in its utility as a versatile building block. The nitrile functional group is a linchpin for a wide array of chemical transformations.

Key Precursor Role

While this specific molecule is not the most cited precursor for the anesthetic Ketamine, its structure is highly analogous to key intermediates. The synthesis of Ketamine often involves reacting 2-chlorobenzonitrile with a Grignard reagent, and subsequent transformations.^{[7][8]} The principles of its reactivity are directly applicable. More directly, the 4-chloro isomer is a known intermediate in preparing metabolites of the anti-obesity drug Sibutramine, demonstrating the pharmaceutical relevance of this molecular scaffold.^{[2][6][9]}

The Nitrile Group: A Hub for Chemical Transformation

The cyano (nitrile) group can be readily converted into other critical functional groups, making it a powerful synthetic handle.



[Click to download full resolution via product page](#)

Caption: Synthetic utility of the nitrile functional group.

- **Reduction to Amines:** The nitrile can be reduced using powerful reducing agents like Lithium Aluminum Hydride (LiAlH_4) or catalytic hydrogenation to yield a primary amine. This opens the door to amide bond formation and other amine-based chemistries.
- **Hydrolysis to Carboxylic Acids:** Acid- or base-catalyzed hydrolysis converts the nitrile to a carboxylic acid, a fundamental functional group in many active pharmaceutical ingredients (APIs).
- **Reaction with Grignard Reagents:** Treatment with a Grignard reagent (R-MgBr) followed by an acidic workup yields a ketone, providing a method for carbon-carbon bond formation and introducing a carbonyl group.

Analytical Characterization Workflow

Confirming the identity and purity of **1-(2-Chlorophenyl)cyclobutanecarbonitrile** is paramount. A multi-technique approach is standard practice.

Technique	Expected Results & Interpretation
^1H NMR	Aromatic Region: Complex multiplets between ~ 7.2 - 7.5 ppm corresponding to the 4 protons on the 2-chlorophenyl ring. Aliphatic Region: Multiple complex signals between ~ 2.0 - 3.0 ppm for the 6 protons of the cyclobutane ring. The complexity arises from geminal and vicinal coupling.
^{13}C NMR	Aromatic Carbons: 6 signals in the aromatic region (~ 125 - 140 ppm). Nitrile Carbon ($\text{C}\equiv\text{N}$): A characteristic signal around ~ 120 - 125 ppm. Quaternary Carbon: A signal for the carbon attached to the phenyl, nitrile, and two cyclobutane carbons. Cyclobutane Carbons (CH_2): Signals in the aliphatic region (~ 15 - 40 ppm).
IR Spectroscopy	Key Diagnostic Peak: A sharp, medium-intensity absorbance at ~ 2240 - 2260 cm^{-1} corresponding to the $\text{C}\equiv\text{N}$ stretch. This peak is often a primary indicator of a successful synthesis.
Mass Spec (MS)	Molecular Ion (M^+): A characteristic pair of peaks for the molecular ion at m/z 191 and 193, reflecting the natural isotopic abundance of ^{35}Cl and ^{37}Cl in an approximate 3:1 ratio. Fragmentation: Potential loss of the nitrile group ($\text{M}-26$) or fragmentation of the cyclobutane ring.

Safety, Handling, and Storage

Proper handling of this chemical is essential for laboratory safety. The following information is synthesized from safety data sheets for this class of compounds[\[10\]](#)[\[11\]](#)[\[12\]](#).

Aspect	Guideline
Hazard Class	Acute Toxicity 4 (Oral, Dermal, Inhalation). Causes skin and eye irritation.[2]
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H332: Harmful if inhaled.[2][5]
Personal Protective Equipment (PPE)	Chemical-resistant gloves (e.g., nitrile), safety goggles or face shield, and a lab coat. Work should be conducted in a well-ventilated fume hood.[5]
Handling	Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Wash hands thoroughly after handling.[10][12]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents.[1][11]
Disposal	Dispose of contents and container in accordance with local, regional, national, and international regulations.[10]

References

- **1-(2-Chlorophenyl)cyclobutanecarbonitrile** - LookChem. LookChem. [\[Link\]](#)
- Synthesis of ketamine from a nontoxic procedure: a new and efficient route - Indian Academy of Sciences. Indian Academy of Sciences. [\[Link\]](#)
- Synthesis of ketamine from a nontoxic procedure: a new and efficient route - SciSpace. SciSpace. [\[Link\]](#)
- Synthesis of ketamine from a nontoxic procedure: a new and efficient route - ResearchGate. ResearchGate. [\[Link\]](#)

- Synthesis of ketamine from a nontoxic procedure: a new and efficient route - Semantic Scholar. Semantic Scholar. [[Link](#)]
- 1-(2-chlorophenyl)cyclobutane-1-carbonitrile - MySkinRecipes. MySkinRecipes. [[Link](#)]
- 1-(4-Chlorophenyl)-1-cyclobutanecarbonitrile, CAS No. 28049-61-8 - iChemical. iChemical. [[Link](#)]
- The Significance of 1-(4-Chlorophenyl)-1-cyclobutanecarbonitrile in Pharmaceutical Manufacturing - NINGBO INNO PHARMCHEM CO.,LTD. NINGBO INNO PHARMCHEM CO.,LTD. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. lookchem.com [lookchem.com]
- 2. 1-(4-Chlorophenyl)-1-cyclobutanecarbonitrile 97 28049-61-8 [sigmaaldrich.com]
- 3. scbt.com [scbt.com]
- 4. 1-(2-chlorophenyl)cyclobutane-1-carbonitrile [myskinrecipes.com]
- 5. 1-(4-Chlorophenyl)-1-cyclobutanecarbonitrile, CAS No. 28049-61-8 - iChemical [ichemical.com]
- 6. 1-(4-Chlorophenyl)-1-cyclobutanecarbonitrile Ten Chongqing Chemdad Co. , Ltd [chemdad.com]
- 7. ias.ac.in [ias.ac.in]
- 8. researchgate.net [researchgate.net]
- 9. nbinno.com [nbinno.com]
- 10. biosynth.com [biosynth.com]
- 11. fishersci.com [fishersci.com]
- 12. static.cymitquimica.com [static.cymitquimica.com]

- To cite this document: BenchChem. [1-(2-Chlorophenyl)cyclobutanecarbonitrile CAS number information]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1503410/docs#1-2-chlorophenyl-cyclobutanecarbonitrile-cas-number-information\]](https://www.benchchem.com/product/b1503410/docs#1-2-chlorophenyl-cyclobutanecarbonitrile-cas-number-information)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)